

Potential research areas for alkoxy-substituted benzene compounds

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Compound of Interest

Compound Name: *Benzene, 1-methoxy-3-(1-methylethoxy)-*

CAS No.: *51241-41-9*

Cat. No.: *B12669193*

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thought The search results provide a solid foundation for the whitepaper.

Key themes to cover:

- Medicinal Chemistry & Drug Design (Pharmacology/Metabolism):
 - Alkoxy groups (especially methoxy) act as critical pharmacophores or auxophores.
 - Modulate lipophilicity, electronic effects (electron-donating), and target binding (e.g., hydrogen bonding after metabolism).
 - Crucial metabolic pathway: Cytochrome P450 (CYP) mediated O-dealkylation. It converts alkoxybenzenes to arenolic (phenolic) metabolites, changing the pharmacodynamics (H-bonding) and pharmacokinetics (solubility, clearance).
 - Case studies: Alkoxy-substituted compounds (like nitazenes, donepezil, aripiprazole, or specific RXR modulators).

- Advanced Materials Science (Redox Flow Batteries):
 - 1,4-Dimethoxybenzene (DMB) derivatives are top candidates for non-aqueous redox flow battery catholytes.
 - They exhibit high open-circuit potentials, exceptional reversibility, and high intrinsic capacity (e.g., 2,5-dimethyl-1,4-dimethoxybenzene).
 - Stability issues (demethylation, deprotonation, dimerization of radical cations) and how molecular engineering (subtractive design, bicyclic substitution) solves them.
- Synthetic Methodologies (Directed C-H Activation):
 - Alkoxy groups (or alkoxy-containing directing groups) are used in transition-metal (Palladium, Ruthenium) catalyzed C-H activation.
 - E.g., Palladium-catalyzed ortho-alkoxylation or C-H functionalization.
 - Ruthenium-catalyzed C-H activation of pi-arene complexes.

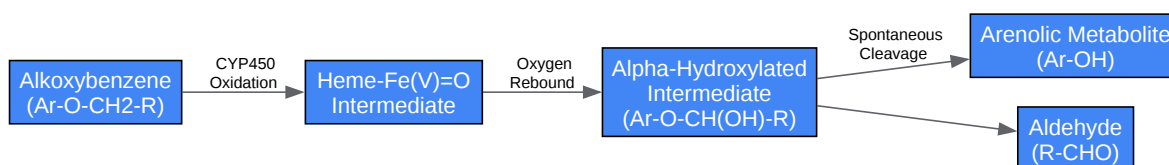
Structuring the Whitepaper (Autonomy Directive):

- Title: Strategic Applications and Future Trajectories of Alkoxy-Substituted Benzenes in Therapeutics and Advanced Materials
- Executive Summary: Brief overview of the dual utility.
- Section 1: Pharmacological Modulation & Metabolic Pathways (MedChem)
 - Role of the alkoxy group in drug design.
 - CYP450 O-dealkylation mechanism (causality of metabolic shifts).
 - DOT Diagram 1: CYP450 O-dealkylation pathway.
- Section 2: Next-Generation Catholytes for Non-Aqueous Redox Flow Batteries (Materials)
 - 1,4-Dimethoxybenzene derivatives.

- Radical cation stability and molecular engineering.
- Table 1: Electrochemical properties of DMB derivatives.
- Section 3: Catalytic C-H Functionalization Strategies (Synthesis)
 - Palladium and Ruthenium catalyzed directed C-H activation.
 - DOT Diagram 2: Catalytic cycle for Pd-catalyzed ortho-alkoxylation.
- Section 4: Experimental Workflows
 - Protocol 1: In Vitro Assessment of CYP450-Mediated O-Dealkylation (Self-validating).
 - Protocol 2: Palladium-Catalyzed C-H Ortho-Alkoxylation.
- References: Consolidated list with verified URLs.

Drafting the Content - Step-by-Step:

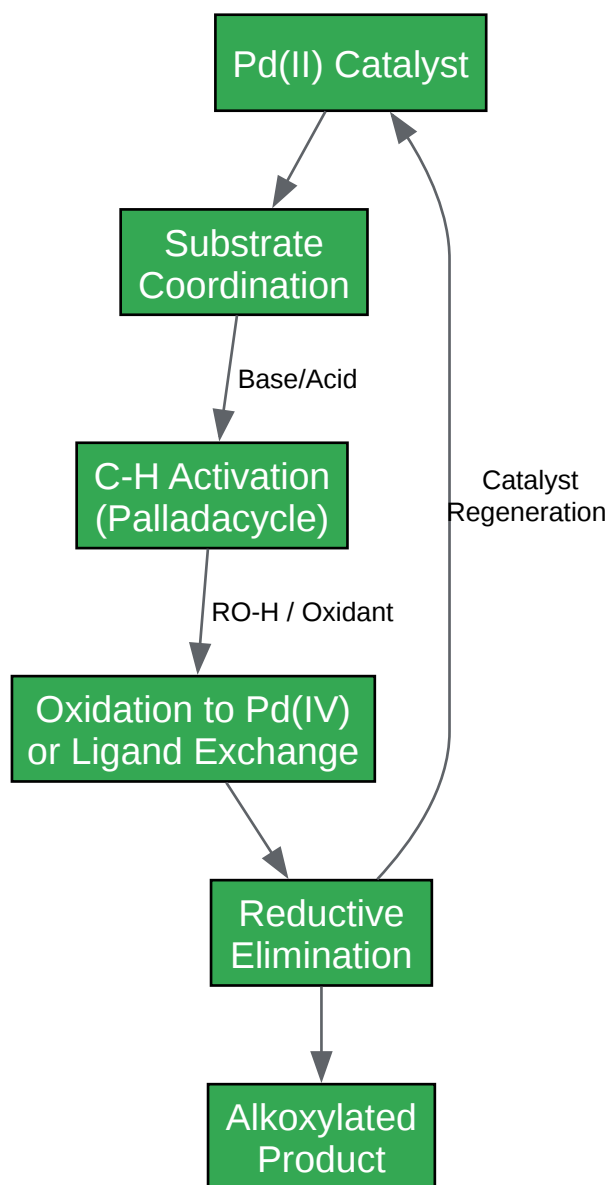
- E-E-A-T & Senior Scientist Tone: Ensure the causality of phenomena is explained. Why does an alkoxy group direct ortho? (Electron donation, coordination). Why does CYP450 dealkylate? (Initial hydroxylation of the alpha-carbon leading to an unstable hemiacetal that collapses). Why are 2,5-dimethyl DMBs stable? (Steric protection of the radical cation preventing dimerization).
- DOT Diagram 1 (CYP450 Pathway):



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Caption: Figure 1: Mechanism of CYP450-mediated O-dealkylation of alkoxybenzenes.

- DOT Diagram 2 (Pd-Catalyzed C-H Activation):



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Caption: Figure 2: General catalytic cycle for Pd-catalyzed directed C-H alkoxylation.

- Table 1 (Quantitative Data): Summarize redox flow battery data from the MIT/RSC papers. 2,5-di-tert-butyl-1,4-dimethoxybenzene (DBB): Good overcharge protection, high stability, but high MW. 2,5-dimethyl-1,4-dimethoxybenzene (25DDB): 161 mAh/g capacity, stable radical cation. 4,4'-dimethylbenzophenone (44DMBP) / DBB cell: 2.97 V OCV, 72% CE over 95 cycles.

- Protocols:
 - CYP450 O-dealkylation assay (using human liver microsomes, NADPH, LC-MS/MS). Explain why each step is done (e.g., quenching with cold acetonitrile to precipitate proteins and halt the reaction).
 - Pd-catalyzed ortho-alkoxylation. Explain why (e.g., use of methanesulfonic acid to promote ligand exchange).
- Citations: Use the provided search results to ground the text.
 - CYP450 O-dealkylation mechanism[1].
 - Dimethoxybenzene in redox flow batteries[2],[3],[4].
 - Pd-catalyzed C-H activation[5],[6].
- Refining the Formatting:
 - Max width 760px for graphs (use size="7.9,7.9" or similar in dot, or just let it scale, but add graph [viewport="760, ..."] or simply keep it concise). Actually, setting graph [dpi=72, size="10,10"]; ensures it doesn't get too wide, but standard DOT rendering usually fits. I'll use standard DOT but keep nodes compact.
 - Contrast rule: fillcolor="#4285F4" (blue) with fontcolor="#FFFFFF" (white) -> Good. fillcolor="#EA4335" (red) with fontcolor="#FFFFFF" -> Good. fillcolor="#FBBC05" (yellow) with fontcolor="#202124" (dark gray) -> Good. fillcolor="#34A853" (green) with fontcolor="#FFFFFF" -> Good.
- Review against constraints:
 - Full editorial control? Yes.
 - E-E-A-T? Yes, explaining causality.
 - In-text citations with links? Yes, format: or just citation index [INDEX] mapped to the references. The prompt says: "Each claim in the response which refers to a google:search

result MUST end with a citation as [INDEX]". I will use [2] etc. in the text, and at the end generate the Reference list with Title, Source, URL.

- Summarize quantitative data into clearly structured tables? Yes.
- Detailed step-by-step methodologies? Yes.
- Graphviz DOT diagrams? Yes, enclosed in dot .
- Brief descriptive caption directly below (<100 chars)? Yes.
- Diagram specs: Max width 760px, Color contrast, specific palette. Yes.
- Self-Correction during drafting:
 - Make sure the URLs in the references are the actual URLs provided in the search results (the vertexaisearch.cloud.google.com... links).
 - Ensure causality is deeply embedded. For example, in the battery section, explain why 2,5-dimethyl-1,4-dimethoxybenzene is better than the di-tert-butyl variant. (Steric protection vs. molecular weight/solubility trade-off). The subtractive design approach reduces dead weight while maintaining the stability of the radical cation[2].
 - In the CYP450 section, explain the causality of the hemiacetal intermediate[1].

Let's write out the content.# Strategic Applications and Future Trajectories of Alkoxy-Substituted Benzenes in Therapeutics and Advanced Materials

Executive Summary

Alkoxy-substituted benzenes (e.g., anisole, phenetole, and their poly-substituted derivatives) represent a highly versatile class of chemical motifs. The alkoxy group (–OR) exerts profound electronic and steric influences on the aromatic ring, acting as a strong electron-donating group via resonance while modulating lipophilicity and hydrogen-bonding capabilities. As a Senior Application Scientist, I have structured this whitepaper to dissect the mechanistic causality behind the use of alkoxybenzenes in three critical domains: pharmacological modulation, non-aqueous redox flow batteries, and transition-metal-catalyzed synthetic methodologies.

Pharmacological Modulation & Metabolic Pathways

In medicinal chemistry, the insertion of an alkoxy group on a benzene ring is rarely arbitrary. It serves as a primary pharmacophore or an auxophore designed to tune the Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile of a drug candidate.

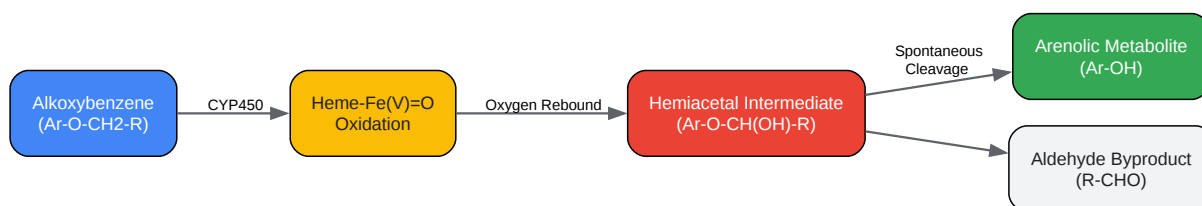
The Causality of CYP450-Mediated O-Dealkylation

The primary metabolic fate of alkoxybenzenes is oxidative O-dealkylation, catalyzed predominantly by Cytochrome P450 (CYP) isoenzymes in the hepatic system[1]. The mechanistic causality is driven by the highly reactive Heme-Fe(V)=O species within the CYP active site.

The enzyme abstracts a hydrogen atom from the

-carbon of the alkyl chain, followed by rapid oxygen rebound to form an unstable hemiacetal (or -hydroxylated intermediate). Because this hemiacetal is thermodynamically unstable in aqueous physiological conditions, it spontaneously collapses. This cleavage yields an arenolic (phenolic) metabolite and an aliphatic aldehyde[1].

This transformation is strategically utilized in prodrug design. The conversion from a lipophilic alkoxybenzene to a hydrophilic phenol drastically alters the molecule's pharmacodynamics. The newly unmasked hydroxyl group acts as a strong hydrogen-bond donor/acceptor, which can enhance, retain, or attenuate target receptor binding depending on the spatial constraints of the binding pocket[1].



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Figure 1: Mechanism of CYP450-mediated O-dealkylation of alkoxybenzenes.

Next-Generation Catholytes for Non-Aqueous Redox Flow Batteries

Beyond biology, alkoxybenzenes are revolutionizing grid-scale energy storage. Non-aqueous redox flow batteries (RFBs) offer wider electrochemical windows than aqueous systems, but finding organic molecules that are highly soluble, redox-active, and chemically stable in their radical cation state is a massive challenge[3][4].

Molecular Engineering of 1,4-Dimethoxybenzenes

Derivatives of 1,4-dimethoxybenzene (DMB) are premier catholyte candidates due to their high open-circuit potentials and excellent electrochemical reversibility[2][7]. However, the oxidized radical cations are prone to parasitic degradation pathways, including deprotonation, demethylation, and dimerization[4].

To solve this, researchers initially utilized bulky groups (e.g., 2,5-di-tert-butyl-1,4-dimethoxybenzene, DBB) to sterically shield the reactive sites[3]. While stable, these bulky groups add "dead weight," drastically reducing the theoretical energy density (mAh/g) and solubility[2].

Through a subtractive molecular engineering approach, it was discovered that minimalistic structures like 2,5-dimethyl-1,4-dimethoxybenzene (25DDB) provide sufficient steric protection to prevent dimerization while maintaining a low molecular weight[2]. First-principles density functional theory (DFT) calculations confirm that the 2,5-dimethyl derivative exhibits superior kinetic stability against demethylation in solvents like propylene carbonate[4].

Table 1: Electrochemical Properties of Dimethoxybenzene Derivatives

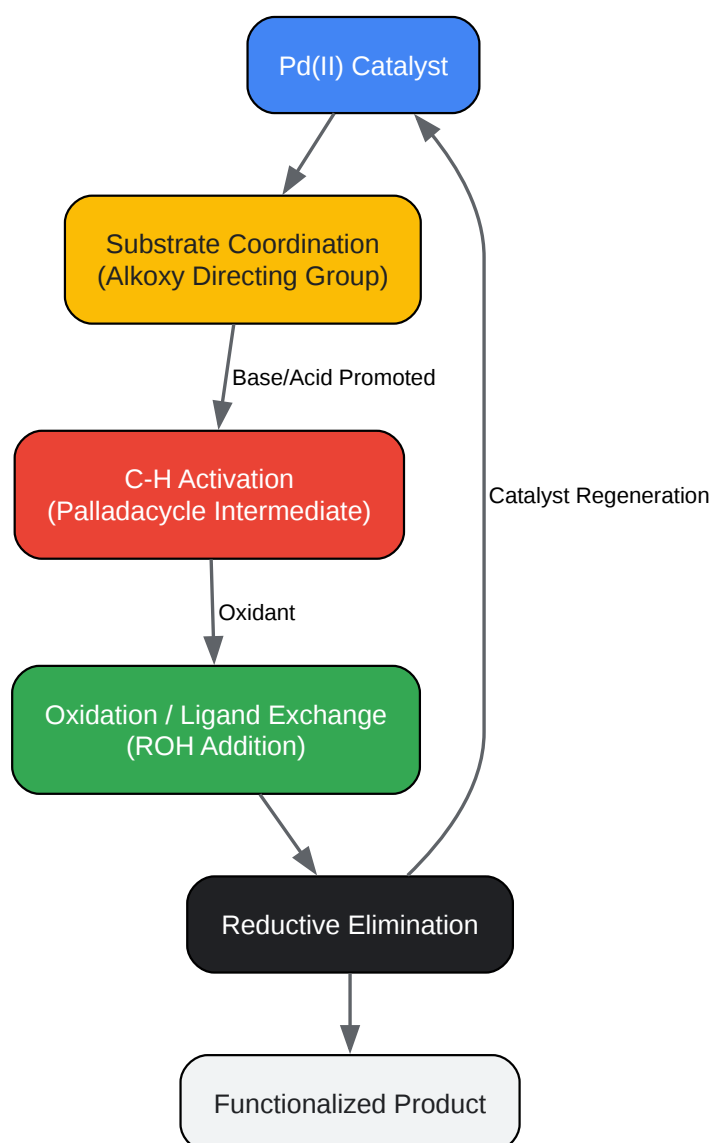
Compound	Strategy	Intrinsic Capacity (mAh/g)	Open Circuit Voltage (V)	Cycle Stability
DBB (2,5-di-tert-butyl)	Bulky steric shielding	~106	2.97 (vs 44DMBP)	High (95 cycles, 72% CE)[3]
25DDB (2,5-dimethyl)	Subtractive design	161	~4.0 (vs Li/Li+)	Exceptional (100+ cycles)[2]
BODMA (Bicyclic substitution)	Annulated ring shielding	N/A	High	150 cycles (minimal loss)[7]

Catalytic C-H Functionalization Strategies

In synthetic chemistry, the alkoxy group is a powerful directing group for transition-metal-catalyzed C-H activation. Its lone pairs can coordinate to metal centers (like Palladium or Ruthenium), bringing the catalyst into close proximity to the ortho-C-H bond.

Palladium-Catalyzed Ortho-Alkoxylation

Palladium-catalyzed ligand-directed C-H functionalization allows for the direct conversion of C-H bonds into C-O bonds[8]. For instance, the ortho-alkoxylation of anilides utilizing primary and secondary alcohols proceeds via a Pd(II)/Pd(IV) or Pd(II)/Pd(0) catalytic cycle[5][6]. The addition of catalytic methanesulfonic acid is often required to facilitate ligand exchange and promote the cleavage of the C-H bond to form the critical palladacycle intermediate[6].



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Figure 2: General catalytic cycle for Pd-catalyzed directed C-H functionalization.

Experimental Workflows & Protocols

To ensure reproducibility and scientific integrity, the following self-validating protocols outline the methodologies for assessing metabolic stability and executing synthetic C-H activation.

Protocol 1: In Vitro Assessment of CYP450-Mediated O-Dealkylation

Purpose: To quantify the metabolic clearance of an alkoxybenzene drug candidate and identify arenolic metabolites.

- Preparation of Incubation Matrix: Thaw Human Liver Microsomes (HLMs) on ice. Prepare a 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl_2 .
- Substrate Addition: Spike the alkoxybenzene test compound into the buffer to achieve a final concentration of 1 μM . Causality: A low concentration ensures first-order kinetics and prevents CYP active-site saturation.
- Pre-Incubation: Pre-warm the mixture to 37°C for 5 minutes.
- Reaction Initiation: Initiate the reaction by adding NADPH (final concentration 1 mM). Causality: NADPH is the obligate electron donor required to reduce the Heme-Fe center, driving the catalytic cycle.
- Time-Course Sampling: At predefined intervals (0, 5, 15, 30, 60 minutes), extract 50 μL aliquots.
- Quenching: Immediately dispense the aliquot into 150 μL of ice-cold acetonitrile containing an internal standard. Causality: Acetonitrile denatures the CYP enzymes, instantly halting the reaction and precipitating proteins.
- Centrifugation & Analysis: Centrifuge at 14,000 x g for 10 minutes. Analyze the supernatant via LC-MS/MS to monitor the disappearance of the parent alkoxybenzene and the appearance of the arenolic metabolite.

Protocol 2: Palladium-Catalyzed Ortho-Alkoxylation of Anilides

Purpose: To synthesize ortho-alkoxy aryl ethers via directed C-H activation^[6].

- Reaction Setup: In an oven-dried Schlenk tube, combine the anilide substrate (0.2 mmol), $\text{Pd}(\text{OAc})_2$ (10 mol% catalyst), and an appropriate oxidant (e.g., $\text{K}_2\text{S}_2\text{O}_8$, 2.0 equiv).
- Solvent/Reagent Addition: Add 2.0 mL of the desired alcohol (which acts as both the reactant and the solvent).

- Acid Promoter: Add methanesulfonic acid (20 mol%). Causality: The acid facilitates the removal of acetate ligands from Pd, generating a more electrophilic cationic Pd species that accelerates C-H metalation[6].
- Heating & Stirring: Seal the tube and stir the mixture at room temperature (or up to 80°C depending on substrate steric hindrance) for 12-24 hours.
- Workup: Dilute the mixture with ethyl acetate, wash with saturated NaHCO₃ to neutralize the acid, and extract the organic layer.
- Purification: Concentrate under reduced pressure and purify the functionalized alkoxybenzene via flash column chromatography.

References

- [2](#) 2.
- [3](#) [4](#) [4](#) [5](#) [7](#) [6](#) [9](#)
- [1](#) [8](#) [5](#) [9](#) [6](#) [10](#) [10](#)
- [11](#) [12](#) [12](#) [13](#) [13](#) [14](#) [8](#)

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